

Essential Safety and Logistics for Handling Capryl Alcohol-d18

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Compound of Interest

Compound Name: *Capryl alcohol-d18*

Cat. No.: B3334393

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Capryl alcohol-d18, the deuterated form of 1-octanol, is a valuable compound in research and development, particularly in tracer studies and as a solvent in NMR spectroscopy.[\[1\]](#)[\[2\]](#) While the substitution of hydrogen with deuterium has a minimal impact on its chemical reactivity, the toxicological and hazardous properties are considered to be similar to its non-deuterated counterpart, capryl alcohol (1-octanol).[\[3\]](#) Therefore, handling **Capryl alcohol-d18** requires adherence to standard laboratory safety protocols for flammable and irritant chemicals.

This guide provides comprehensive, step-by-step procedures for the safe handling, storage, and disposal of **Capryl alcohol-d18** to ensure the safety of laboratory personnel and to maintain experimental integrity.

Key Safety and Physical Properties

A summary of the essential safety and physical data for Capryl alcohol is provided below. This information is critical for a proper risk assessment before handling the substance.

Property	Value	Citations
Chemical Formula	C ₈ D ₁₈ O	[4]
Molecular Weight	148.34 g/mol	[4]
Appearance	Colorless liquid	[5]
Odor	Strong floral odor	[5]
Boiling Point	195 °C / 383 °F	[5] [6]
Melting Point	-16 to -15 °C / 3.2 to 5 °F	[5] [6]
Flash Point	81 °C / 177.8 °F (Class IIIA combustible liquid)	[5] [6]
Autoignition Temp.	253 to 273 °C / 487.4 to 523.4 °F	[5] [6]
Solubility	Insoluble in water; miscible with alcohol, chloroform, mineral oil	[5] [6] [7]
Primary Hazards	Combustible liquid, serious eye irritant, skin irritant	[4] [5] [7] [8]
GHS Hazard Statements	H227 (Combustible liquid), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H402 (Harmful to aquatic life)	[4] [7]

Personal Protective Equipment (PPE)

The selection and proper use of PPE are paramount to minimizing exposure to **Capryl alcohol-d18**. The following table outlines the recommended PPE for various laboratory operations involving this chemical.

Body Part	Personal Protective Equipment (PPE)	Rationale and Citations
Hands	Chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact, as Capryl alcohol can cause skin irritation.[5][7][8][9]
Eyes	Safety glasses with side-shields or chemical safety goggles.	To protect against splashes that can cause serious eye irritation.[5][7][8][9]
Body	Laboratory coat or other protective clothing.	To prevent contamination of personal clothing.[5][7][8][9]
Respiratory	Generally not required with adequate ventilation. A NIOSH-approved respirator may be necessary for large spills or in poorly ventilated areas.[8][9][10]	To prevent inhalation of vapors which can cause respiratory tract irritation.[8] Use in a chemical fume hood is recommended.[10]

Operational Plan for Safe Handling

Adherence to a standardized operational plan is crucial for minimizing risks. The following step-by-step guide outlines the best practices for handling **Capryl alcohol-d18**.

Preparation and Handling

- Ventilation: Always handle **Capryl alcohol-d18** in a well-ventilated area, preferably within a chemical fume hood.[8][10]
- PPE: Before handling, ensure all required PPE is worn correctly.
- Incompatible Materials: Keep the chemical away from strong oxidizing agents, acids, and acid chlorides.[5]
- Ignition Sources: As a combustible liquid, keep it away from open flames, hot surfaces, and sparks.[5][6]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[6][8] To avoid isotopic contamination, consider storing under an inert atmosphere like nitrogen or argon.[11]

Accidental Release Measures

In the event of a spill, follow these procedures immediately:

- Evacuate: If the spill is large, evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Eliminate Ignition Sources: Remove all sources of ignition from the area.[5][6]
- Containment: Use an inert absorbent material (e.g., vermiculite, sand, or earth) to contain the spill. Do not use combustible materials like sawdust.
- Collection: Carefully sweep up the absorbed material and place it into a sealed, appropriately labeled container for disposal.[5]
- Decontamination: Wash the spill site with soap and water once the material has been removed.[5]

Disposal Plan

Proper disposal of **Capryl alcohol-d18** is essential to prevent environmental contamination and to comply with regulations.

- Waste Classification: **Capryl alcohol-d18** waste should be treated as hazardous chemical waste.
- Containerization: Collect waste in a clearly labeled, sealed container. Do not mix with other waste streams unless compatible.
- Deuterated Waste: For stable isotope-labeled compounds like **Capryl alcohol-d18**, no special precautions beyond those for the non-labeled compound are typically required for disposal.[12] However, some institutions may have specific protocols for deuterated waste.

- Regulatory Compliance: All chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety (EHS) department for specific guidance on disposal procedures.

Workflow for Handling Capryl Alcohol-d18



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Caption: Workflow for the safe handling and disposal of **Capryl alcohol-d18**.

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